

Application Notes and Protocols for Optimal Conjugation of DBCO-PEG2-C2-acid

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Compound of Interest

Compound Name: DBCO-PEG2-C2-acid

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These application notes provide detailed protocols and optimal reaction conditions for the use of **DBCO-PEG2-C2-acid** in bioconjugation. This versatile bifunctional linker allows for a two-step conjugation strategy: (1) covalent attachment to amine-containing molecules via its carboxylic acid group, and (2) subsequent copper-free click chemistry with azide-modified molecules through its dibenzocyclooctyne (DBCO) moiety.

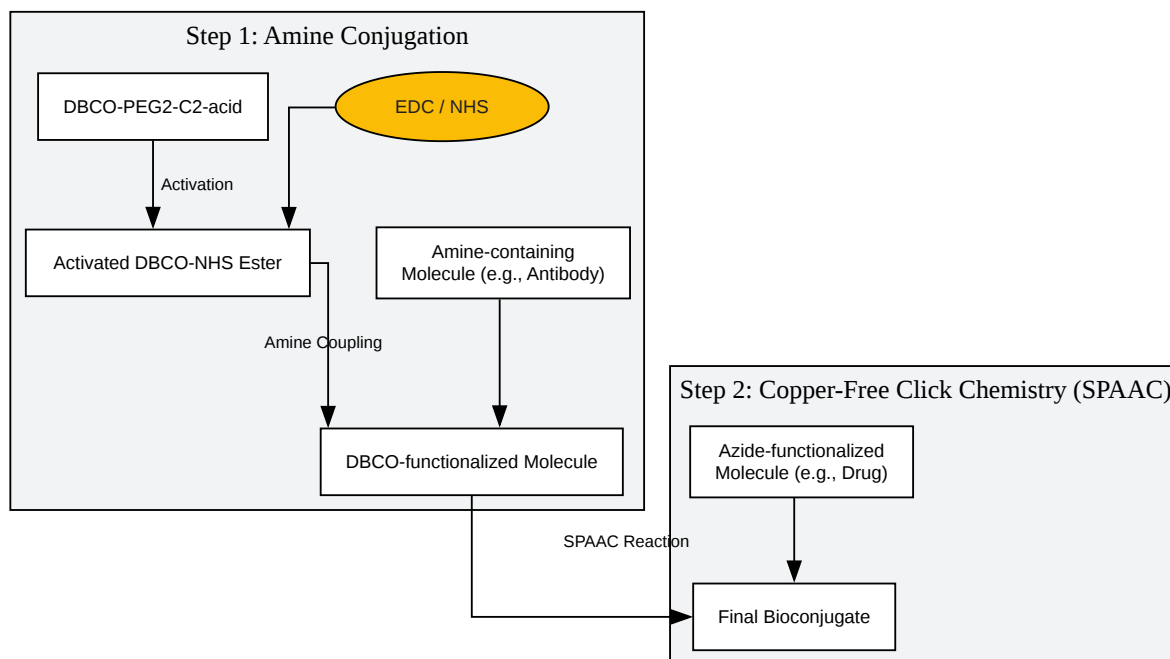
Overview of Conjugation Chemistries

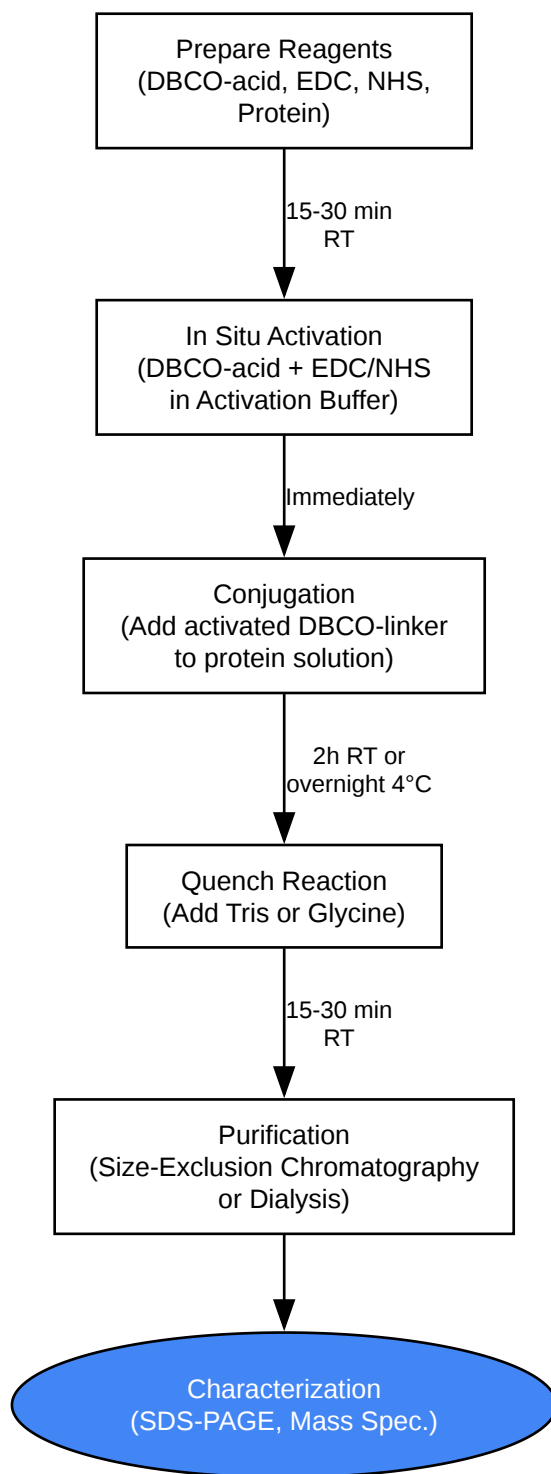
DBCO-PEG2-C2-acid offers two primary modes of conjugation, enabling the creation of complex bioconjugates such as antibody-drug conjugates (ADCs).

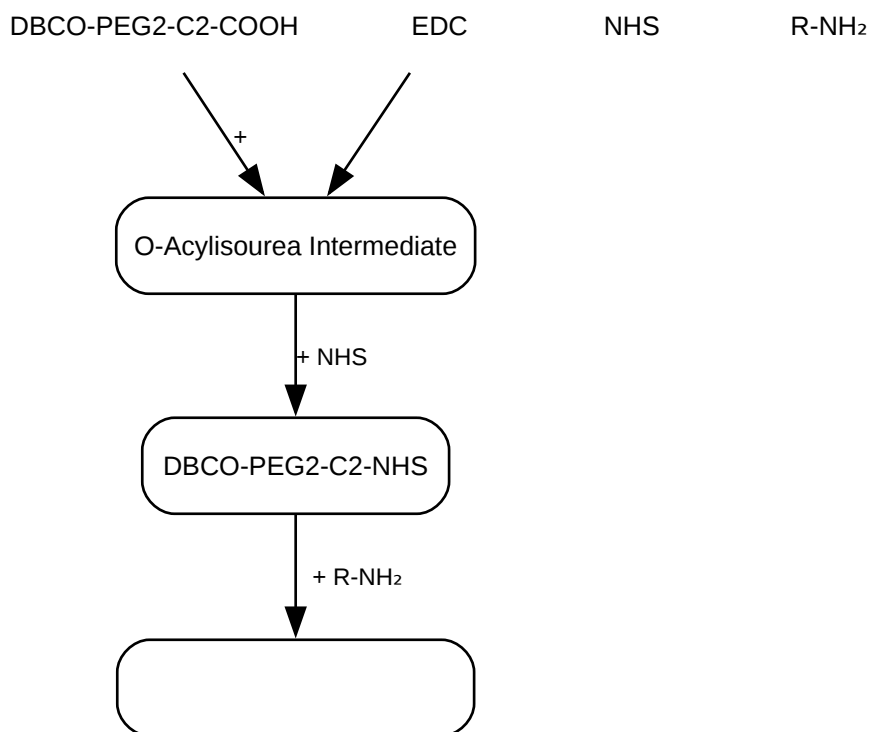
- **Amine Conjugation via EDC/NHS Chemistry:** The terminal carboxylic acid can be activated in situ using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) or its water-soluble analog (sulfo-NHS). The resulting NHS ester is a semi-stable intermediate that readily reacts with primary amines (e.g., lysine residues on proteins) to form a stable amide bond. This process is typically carried out in a one-pot, two-step reaction.^[1]

- Copper-Free Click Chemistry (SPAAC): The DBCO group reacts with azide-functionalized molecules via Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC). This bioorthogonal reaction is highly efficient and proceeds under mild, aqueous conditions without the need for a cytotoxic copper catalyst, making it ideal for biological applications.[\[2\]](#)[\[3\]](#)

The following diagram illustrates the overall workflow for creating a bioconjugate using **DBCO-PEG2-C2-acid**.







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